

thermal stability comparison of metal bromates

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Compound Focus: Lithium bromate

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Comparison of Metal Bromate Decomposition

Metal Bromate	Key Finding	Experimental Condition	Influence on Decomposition	Kinetic Parameters & Methods
Calcium Bromate Ca(BrO ₃) ₂	Irradiation decreases activation energy, enhances decomposition; follows Avrami model with phase boundary reaction [1].	γ-irradiation; Dynamic thermogravimetry [1].	Enhanced by γ-irradiation; effect increases with dose [1].	Calculated using Coats-Redfern, Freeman-Carroll, and Horowitz-Metzger methods [1].
Potassium Bromate KBrO ₃	Metal oxide catalysts (e.g., Cr ₂ O ₃ , CuO, MnO ₂ , Al ₂ O ₃) affect decomposition; Al ₂ O ₃ is an effective catalyst [2].	With 25% w/w metal oxide catalysts [2].	Catalyzed by metal oxides (Al ₂ O ₃ , CuO, MnO ₂); inhibited by TiO ₂ [2].	Calculated using Freeman-Carroll, Coats-Redfern, and Horowitz-Metzger methods [2].
Barium Bromate Ba(BrO ₃) ₂	Irradiation shortens the induction period; relation: $(I = C_1 -$	γ-irradiation up to 200 Mrad; Temp: 553–583 K [3].	Induction period shortened by γ-irradiation [3].	Theory involves linear nuclei growth during

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	$C_2 \lg \text{dose}$) [3].			irradiation and exponential growth during induction [3].

Detailed Experimental Protocols

The studies used well-established solid-state kinetics methods to obtain the comparative data.

- **General Workflow:** The core experimental process for these studies can be summarized in the following workflow:
- **Sample Treatment:**
 - **Irradiation:** Samples were subjected to γ -irradiation from a radioactive source (e.g., Cobalt-60) at specific doses (up to 200 Mrad) [1] [3].
 - **Catalyst Addition:** Catalysts like metal oxides (Cr_2O_3 , CuO , MnO_2 , Al_2O_3 , TiO_2) were mixed with the bromate salt at a specific ratio (e.g., 25% by weight) [2].
- **Decomposition Measurement:** The primary technique used was **dynamic thermogravimetry (TG)** or **differential thermogravimetry**. In this method, the mass of the sample is continuously measured as it is heated at a constant rate in a controlled atmosphere. The fraction decomposed (α) is plotted against time or temperature [1] [2].
- **Kinetic Analysis:** The mass loss data was analyzed using multiple mathematical models to compute kinetic parameters reliably [1] [2]:
 - **Coats-Redfern Method**
 - **Freeman-Carroll Method**
 - **Horowitz-Metzger Method**
 - Key parameters calculated include **activation energy (E_a)**, **reaction order**, **frequency factor (A)**, and **entropy of activation (ΔS)**.

Key Insights on Decomposition Behavior

- **Decomposition Mechanism:** The thermal decomposition of both unirradiated and irradiated calcium bromate was found to follow the **Avrami model equation**, $(1 - (1 - \alpha)^{1/3}) = kt$. This indicates that the rate-controlling process is a **phase boundary reaction** assuming spherical symmetry [1].
- **Induction Period Dynamics:** For barium bromate, the irradiation creates active nucleation sites. During the subsequent thermal induction period, these nuclei grow exponentially, leading to a shorter time before the main decomposition reaction is observed [3].

Limitations and Further Research

The available data has constraints to consider:

- **Dated Information:** The identified studies on calcium, potassium, and barium bromates are from 1978 to 1985 [1] [2] [3]. More recent research may be available.
- **Indirect Comparison:** The data comes from separate experiments with different primary goals (studying irradiation or catalysis), making a direct, quantitative stability ranking difficult.

For a more complete and current comparison, I suggest you:

- **Search for newer reviews** on "thermal decomposition of bromates" or "kinetics of metal bromates".
- **Investigate specific bromates** directly, such as "thermal decomposition of strontium bromate" or "lithium bromate stability".
- **Use databases like SciFinder or Reaxys** which are specialized in chemical information and can provide comprehensive data on thermodynamic properties and reaction kinetics.

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References

1. Thermal decomposition of gamma-irradiated calcium ... [sciencedirect.com]
2. Effect of metal oxide catalysts on thermal decomposition of potassium... [link.springer.com]
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